

A Technical Guide to the Solubility of Dichlorodiphenylmethane in Organic Solvents

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Compound of Interest

Compound Name: *Dichlorodiphenoxymethane*

Cat. No.: *B1309874*

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Introduction

Dichlorodiphenylmethane, also known by synonyms such as benzophenone dichloride and α,α -dichlorodiphenylmethane, is a chlorinated organic compound with the chemical formula $C_{13}H_{10}Cl_2$. It serves as a precursor in various organic syntheses. A thorough understanding of its solubility in different organic solvents is crucial for its application in reaction chemistry, purification processes, and formulation development.

This technical guide provides a comprehensive overview of the solubility of dichlorodiphenylmethane in a range of common organic solvents. Due to the limited availability of specific quantitative data in peer-reviewed literature, this guide presents available qualitative and quantitative solubility information for dichlorodiphenylmethane, supplemented with data for the structurally analogous compounds, diphenylmethane and benzophenone, to provide a predictive understanding of its solubility profile. Furthermore, detailed experimental protocols for determining the solubility of organic compounds are provided to enable researchers to generate precise data for their specific applications.

Physicochemical Properties of Dichlorodiphenylmethane

A summary of the key physicochemical properties of dichlorodiphenylmethane is presented in Table 1.

Table 1: Physicochemical Properties of Dichlorodiphenylmethane

Property	Value
Molecular Formula	C ₁₃ H ₁₀ Cl ₂
Molecular Weight	237.12 g/mol
Appearance	Colorless solid or slightly yellow liquid
Melting Point	146-150 °C (decomposes)[1]
Boiling Point	305 °C (lit.)[1]
Density	1.235 g/mL at 25 °C (lit.)[1]

Solubility of Dichlorodiphenylmethane

Qualitative and Quantitative Solubility Data

Qualitative data indicates that dichlorodiphenylmethane is soluble in several common organic solvents. It is important to note that dichlorodiphenylmethane reacts with water. A single quantitative data point for its solubility in dimethyl sulfoxide (DMSO) has been found. This information is summarized in Table 2.

Table 2: Solubility of Dichlorodiphenylmethane in Various Solvents

Solvent	Chemical Class	Solubility
Diethyl Ether	Ether	Soluble[2]
Benzene	Aromatic Hydrocarbon	Soluble[2]
Ethanol	Alcohol	Soluble[2]
Toluene	Aromatic Hydrocarbon	Soluble[2]
Dimethyl Sulfoxide (DMSO)	Sulfoxide	55 mg/mL
Water	Protic	Reacts[2]

Solubility of Structurally Analogous Compounds

To further predict the solubility behavior of dichlorodiphenylmethane, the solubility of structurally similar compounds, diphenylmethane and benzophenone, is presented in Table 3. The non-polar nature of diphenylmethane and the moderately polar nature of benzophenone provide a useful framework for estimating the solubility of dichlorodiphenylmethane.

Table 3: Solubility of Diphenylmethane and Benzophenone in Organic Solvents

Compound	Solvent	Solubility
Diphenylmethane	Diethyl Ether	>10% [3]
Ethanol	>10% [3]	
Chloroform	>10% [3]	
Benzene	Soluble [3]	
Hexane	Soluble [3]	
Benzophenone	Acetone	Very soluble [4]
Acetic Acid	Very soluble [4]	
Benzene	Soluble [4]	
Methanol	Soluble [4]	
Chloroform	Soluble [5]	
Diethyl Ether	1 g in 6 mL [4]	
Ethanol	1 g in 7.5 mL [4]	

Based on the available data and the principle of "like dissolves like," dichlorodiphenylmethane is expected to exhibit good solubility in non-polar and moderately polar aprotic solvents. Its solubility in polar protic solvents, other than its reactivity with water, is likely to be lower.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for the experimental determination of the solubility of a solid organic compound like dichlorodiphenylmethane in an organic solvent.

Gravimetric Method (Shake-Flask Method)

This method involves preparing a saturated solution, separating the dissolved solute, and determining its mass after solvent evaporation.

4.1.1 Materials

- Dichlorodiphenylmethane

- Selected organic solvent(s)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters)
- Glass vials with screw caps
- Evaporating dish
- Vacuum oven

4.1.2 Procedure

- **Preparation of Saturated Solution:** Add an excess amount of dichlorodiphenylmethane to a glass vial containing a known volume of the organic solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Seal the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient time (typically 24-48 hours) to reach equilibrium.
- **Phase Separation:** Allow the vial to stand undisturbed at the constant temperature for several hours to allow the excess solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the clear supernatant using a syringe. Attach a syringe filter (of a material compatible with the solvent) and filter the solution into a pre-weighed evaporating dish.
- **Solvent Evaporation:** Place the evaporating dish in a fume hood to allow the solvent to evaporate. Gentle heating in a vacuum oven at a temperature below the boiling point of the solvent and the decomposition temperature of dichlorodiphenylmethane can be used to expedite this process.
- **Mass Determination:** Once the solvent is completely evaporated, dry the evaporating dish in a vacuum oven until a constant mass is achieved.

- Calculation: Calculate the mass of the dissolved dichlorodiphenylmethane by subtracting the initial mass of the empty evaporating dish from the final mass. Express the solubility in the desired units (e.g., g/100 mL, mg/mL, or mol/L).

UV/Vis Spectrophotometric Method

This method is suitable for compounds that absorb UV/Vis radiation and offers higher sensitivity than the gravimetric method.

4.2.1 Materials

- Dichlorodiphenylmethane
- Selected organic solvent(s) (UV grade)
- UV/Vis spectrophotometer
- Volumetric flasks and pipettes
- Materials for preparing a saturated solution as in the gravimetric method.

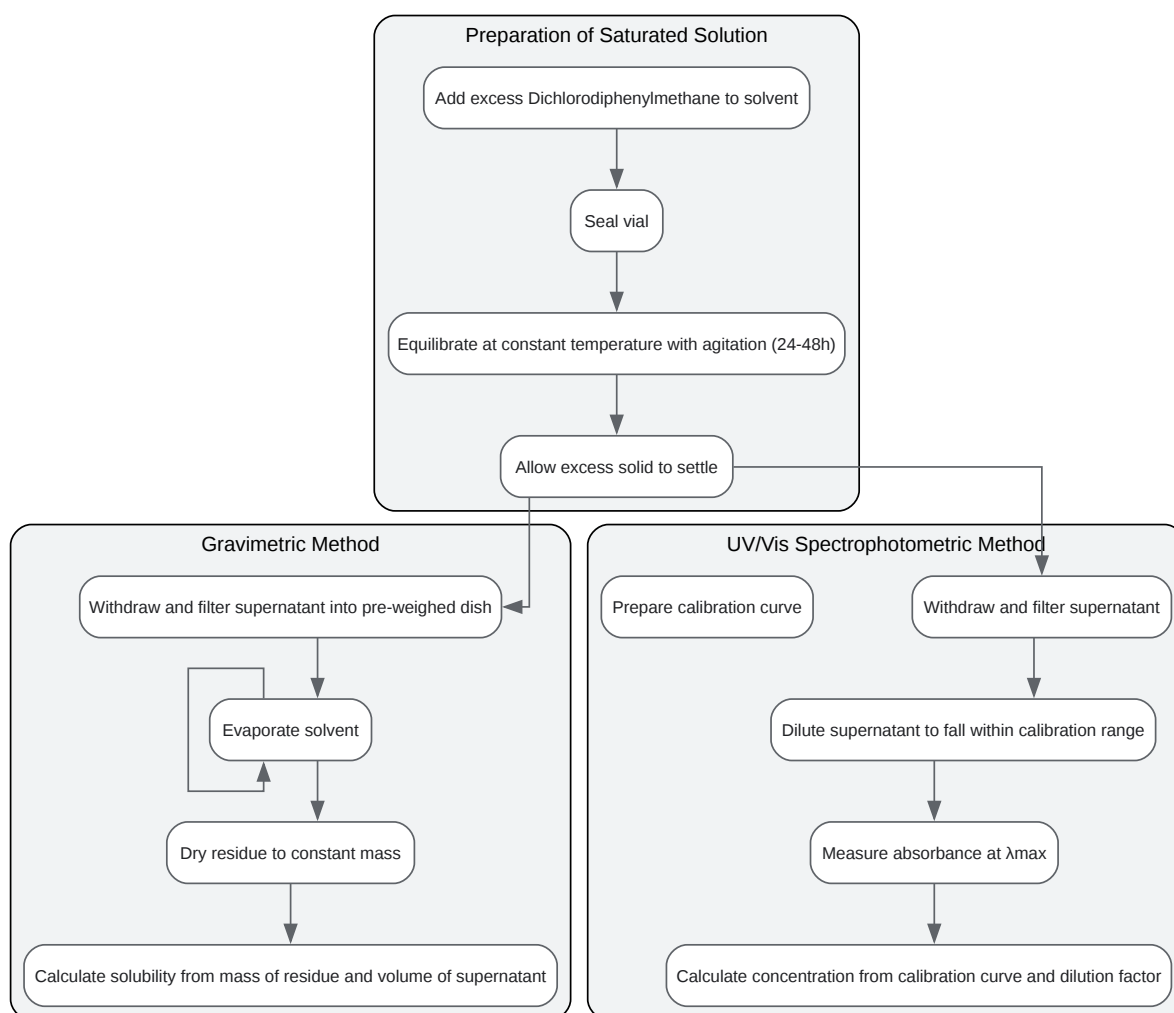
4.2.2 Procedure

- Determination of Maximum Absorbance (λ_{max}): Prepare a dilute solution of dichlorodiphenylmethane in the chosen solvent and scan its UV/Vis spectrum to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Calibration Curve: Prepare a series of standard solutions of dichlorodiphenylmethane of known concentrations in the solvent. Measure the absorbance of each standard at the λ_{max} and plot a calibration curve of absorbance versus concentration.
- Preparation of Saturated Solution: Prepare a saturated solution of dichlorodiphenylmethane as described in the gravimetric method (steps 1-3).
- Sample Preparation and Analysis: Withdraw a sample of the clear supernatant and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve. Measure the absorbance of the diluted sample at λ_{max} .

- Calculation: Use the equation of the calibration curve to determine the concentration of the diluted sample. Calculate the concentration of the original saturated solution by multiplying by the dilution factor. This concentration represents the solubility.

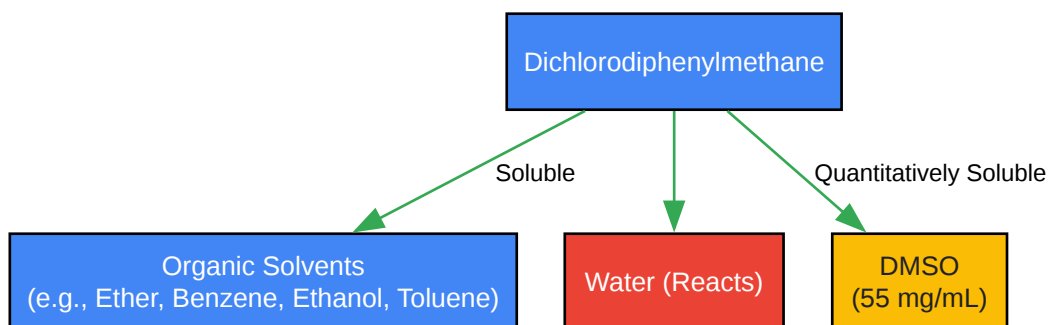
Experimental Workflow Visualization

The following diagrams illustrate the logical workflow for determining the solubility of dichlorodiphenylmethane.



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Caption: Experimental workflow for solubility determination.



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Caption: Solubility relationships of Dichlorodiphenylmethane.

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